

# Naphthol AS-D: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: Naphthol AS-D

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This in-depth technical guide provides critical safety and handling information for **Naphthol AS-D**, a synthetic naphthol-based coupling component used in the production of azo dyes. Adherence to these guidelines is essential to ensure the safety of laboratory personnel and the environment.

## Chemical and Physical Properties

**Naphthol AS-D** is a beige to light brown powder.<sup>[1]</sup> Key physical and chemical properties are summarized in the table below for easy reference. This data is crucial for understanding its behavior under various laboratory conditions.

Property	Value	Reference
Chemical Name	3-Hydroxy-N-(2-methylphenyl)-2-naphthamide	[1]
CAS Number	135-61-5	[2]
Molecular Formula	C <sub>18</sub> H <sub>15</sub> NO <sub>2</sub>	[1]
Molecular Weight	277.32 g/mol	[2]
Appearance	Beige to light brown powder	[1]
Melting Point	195 - 198 °C	[1][2]
Boiling Point	495.8 °C (at approx. 1 atm)	[2]
Flash Point	66 °C	[2]
Auto-ignition Temperature	≥ 225 °C	[2]
Solubility	Insoluble in water; Soluble in alkaline solutions, DMSO, and chloroform.	[1][3][4]
Vapor Pressure	0 mm Hg (at 25 °C, calculated)	[2]
log Pow (n-octanol/water)	2.55 (at 23 °C)	[2]

## Hazard Identification and Classification

**Naphthol AS-D** is classified as hazardous. It is crucial to understand these hazards to implement appropriate safety measures.

GHS Hazard Statements:

- H317: May cause an allergic skin reaction.[2]
- H411: Toxic to aquatic life with long lasting effects.[2]

Signal Word: Warning[2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
- P272: Contaminated work clothing should not be allowed out of the workplace.[2]
- P273: Avoid release to the environment.[2]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[2]
- P302+P352: IF ON SKIN: Wash with plenty of water.[2]
- P333+P317: If skin irritation or rash occurs: Get medical help.[2]
- P362+P364: Take off contaminated clothing and wash it before reuse.[2]
- P391: Collect spillage.[2]
- P501: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[2]

## Toxicological Data

The toxicological profile of **Naphthol AS-D** indicates potential for environmental harm. The following table summarizes key ecotoxicity data.

Test	Species	Endpoint	Result	Exposure Time	Reference
Acute Toxicity to Fish	Danio rerio (Zebra fish)	LC50	1.33 - 3.25 mg/L	96 hours	[2]
Acute Toxicity to Daphnia	Daphnia magna	EC50	> 0.108 mg/L	48 hours	[2]
Toxicity to Algae	Desmodesmus subspicatus	EC50	> 0.711 mg/L	72 hours	[2]
Toxicity to Microorganisms	Activated sludge, domestic	EC50	> 1000 mg/L	3 hours	[2]

## Experimental Protocols

The toxicological data presented are typically generated following internationally recognized guidelines to ensure consistency and reliability. The methodologies for the key experiments are detailed below.

### Acute Oral Toxicity (LD50)

The determination of the median lethal dose (LD50) for acute oral toxicity is often conducted using methods that aim to reduce the number of animals required, such as the Up-and-Down Procedure (UDP) as described in OECD Test Guideline 425.

Methodology:

- **Animal Selection:** Healthy, young adult rodents (usually female rats) are used.
- **Housing and Fasting:** Animals are housed in appropriate conditions and fasted prior to dosing.
- **Dose Administration:** A single animal is dosed with the test substance at a starting dose level selected based on available information. The substance is typically administered orally via gavage.
- **Observation:** The animal is observed for signs of toxicity and mortality over a defined period, typically up to 14 days.
- **Dose Adjustment:** If the animal survives, the next animal is dosed at a higher fixed increment. If the animal dies, the next is dosed at a lower increment. This sequential dosing continues until specific stopping criteria are met.
- **Data Analysis:** The LD50 is calculated using the maximum likelihood method based on the pattern of survivals and deaths.

### Acute Aquatic Toxicity

This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour period.

**Methodology:**

- **Test Species:** A recommended fish species, such as the Zebra fish (*Danio rerio*), is selected.
- **Test Conditions:** Fish are exposed to the test substance in a static, semi-static, or flow-through system. Water quality parameters (temperature, pH, dissolved oxygen) are maintained within a narrow range.
- **Concentrations:** A series of test concentrations and a control are used.
- **Exposure:** The fish are exposed to the test substance for 96 hours.
- **Observations:** Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- **Data Analysis:** The LC50 is calculated at the end of the exposure period using appropriate statistical methods.

This test assesses the acute toxicity to daphnids, with the endpoint being immobilization (EC50).

**Methodology:**

- **Test Organism:** Young daphnids (*Daphnia magna*), aged less than 24 hours, are used.
- **Test Conditions:** The daphnids are exposed to the test substance in a static system for 48 hours.
- **Concentrations:** A range of concentrations and a control are tested.
- **Observations:** The number of immobilized daphnids is recorded at 24 and 48 hours.
- **Data Analysis:** The EC50, the concentration that immobilizes 50% of the daphnids, is calculated.

## Skin Sensitization

The potential for a substance to cause skin sensitization is evaluated through various methods, including in vitro and in vivo tests. The Local Lymph Node Assay (LLNA), as described in

OECD Test Guideline 429, is a common in vivo method.

#### Methodology:

- **Animal Model:** Mice are typically used for this assay.
- **Application:** The test substance is applied to the dorsal surface of the mouse's ear for three consecutive days.
- **Cell Proliferation Measurement:** On day 5, a radiolabeled substance (e.g.,  $^3\text{H}$ -methyl thymidine) is injected intravenously. The mice are euthanized a few hours later, and the draining auricular lymph nodes are excised.
- **Data Analysis:** The degree of T-lymphocyte proliferation in the lymph nodes is measured by the incorporation of the radiolabel. A stimulation index is calculated by comparing the proliferation in treated animals to that in control animals. A stimulation index of 3 or greater is considered a positive result for skin sensitization.

## Handling and Storage

Proper handling and storage procedures are paramount to minimize exposure and maintain the integrity of the chemical.

- **Handling:** Handle in a well-ventilated place.<sup>[2]</sup> Wear suitable protective clothing, and avoid contact with skin and eyes.<sup>[2]</sup> Avoid the formation of dust and aerosols.<sup>[2]</sup> Use non-sparking tools and prevent fire caused by electrostatic discharge.<sup>[2]</sup>
- **Storage:** Store the container tightly closed in a dry, cool, and well-ventilated place.<sup>[2]</sup> Keep away from foodstuff containers and incompatible materials.<sup>[2]</sup>

## Personal Protective Equipment (PPE)

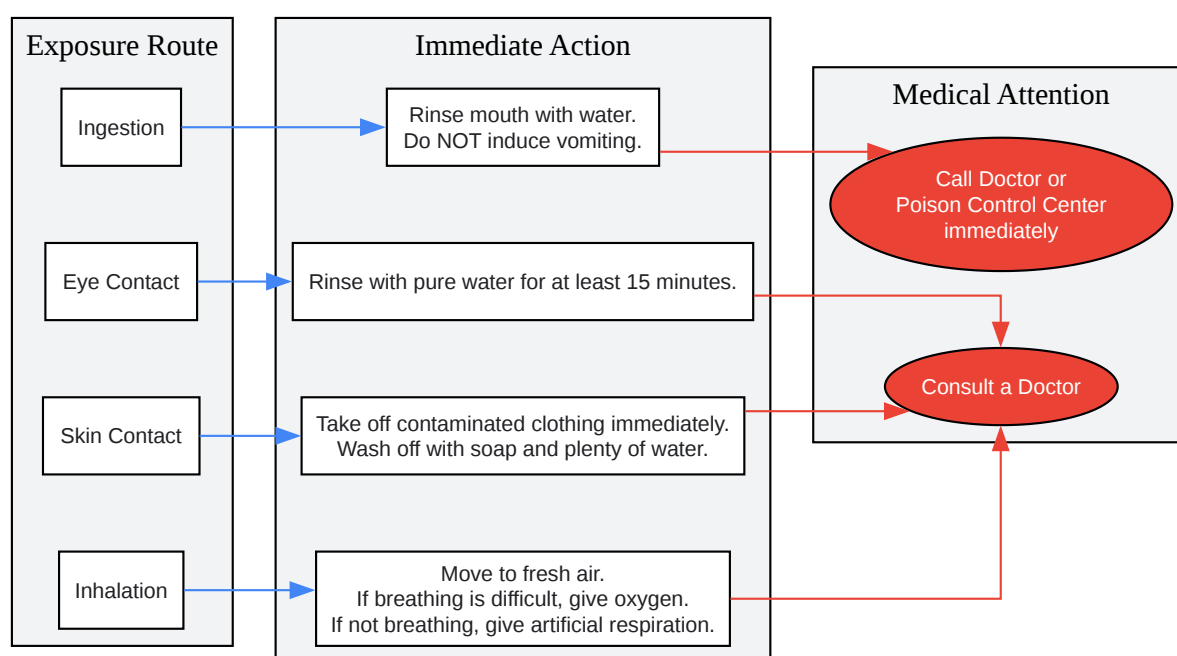
The use of appropriate PPE is mandatory when handling **Naphthol AS-D**.

- **Eye/Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.<sup>[2]</sup>

- Skin Protection: Wear fire/flammable resistant and impervious clothing.[2] Handle with chemical-impermeable gloves that have been inspected prior to use.[2]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[2]

## First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.



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Caption: First aid procedures for **Naphthol AS-D** exposure.

- If Inhaled: Move the victim into fresh air.[2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.[2] Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[2]

- In Case of Skin Contact: Take off contaminated clothing immediately.[\[2\]](#) Wash off with soap and plenty of water and consult a doctor.[\[2\]](#)
- In Case of Eye Contact: Rinse with pure water for at least 15 minutes and consult a doctor.[\[2\]](#)
- If Swallowed: Rinse mouth with water.[\[2\]](#) Do not induce vomiting.[\[2\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#) Call a doctor or Poison Control Center immediately.[\[2\]](#)

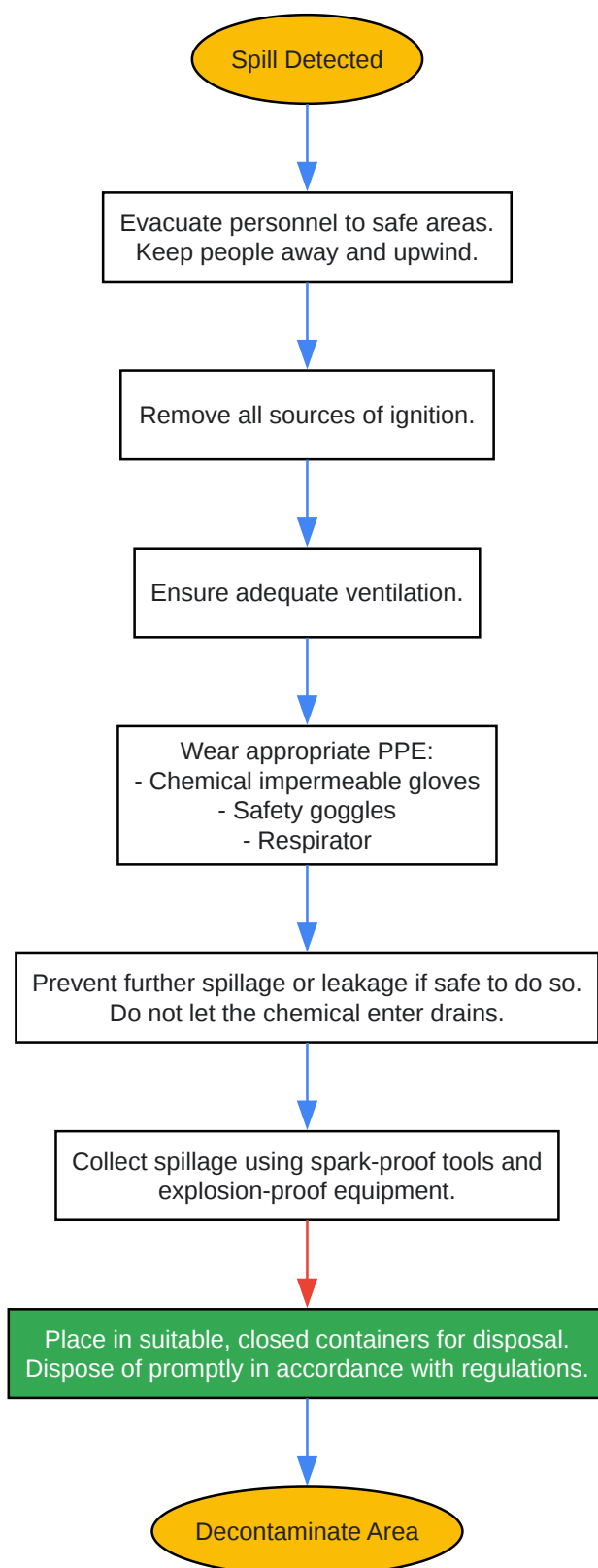
## Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[\[2\]](#)
- Advice for Firefighters: Wear a self-contained breathing apparatus for firefighting if necessary.[\[2\]](#)

## Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.





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Caption: Workflow for handling a **Naphthol AS-D** spill.

- Personal Precautions: Avoid dust formation and contact with skin and eyes.[2] Use personal protective equipment, including chemical-impermeable gloves.[2] Ensure adequate ventilation.[2] Remove all sources of ignition and evacuate personnel to safe areas.[2]
- Environmental Precautions: Prevent further spillage if it is safe to do so.[2] Do not let the chemical enter drains, as discharge into the environment must be avoided.[2]
- Methods for Cleaning Up: Collect and arrange for disposal.[2] Keep the chemical in suitable, closed containers for disposal.[2] Use spark-proof tools and explosion-proof equipment.[2] Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[2]

## Disposal Considerations

The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2] Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[2] Dispose of contents and container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[2]

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